

Spectral Comparison Guide: 2,6-Dimethyl-2-octyl Propionate and Its Isomers

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Compound of Interest

Compound Name: 2,6-Dimethyl-2-octyl propionate

CAS No.: 99886-27-8

Cat. No.: B12067006

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Target Audience: Researchers, Analytical Chemists, and Drug Development Professionals

Document Type: Advanced Application & Spectral Comparison Guide

Executive Summary

In the fields of fragrance chemistry, flavor synthesis, and fine chemical development, aliphatic esters are frequently utilized for their distinct organoleptic and pharmacokinetic properties. **2,6-Dimethyl-2-octyl propionate** (CAS 99886-27-8)[1], also known as tetrahydromyrcenyl propionate[2], is a tertiary ester that is commonly confused with its structural isomer, 3,7-dimethyl-3-octyl propionate (tetrahydrolinalyl propionate)[3]. Furthermore, the 2,6-isomer possesses a chiral center at C6, yielding (R) and (S) stereoisomers.

As a Senior Application Scientist, I have designed this guide to provide an objective, self-validating analytical framework. By understanding the fundamental causality behind nuclear magnetic resonance (NMR) spin systems and mass spectrometry (MS) fragmentation thermodynamics, researchers can unambiguously differentiate these isomers.

Structural Causality & Isomeric Context

The spectral differences between these isomers are directly dictated by their carbon backbone branching:

- **2,6-Dimethyl-2-octyl propionate:** The propionate ester is located at C2. Crucially, C2 is bonded to two methyl groups (C1 and the 2-methyl branch), forming a gem-dimethyl configuration[4].
- **3,7-Dimethyl-3-octyl propionate:** The ester is located at C3. C3 is bonded to an ethyl group (C1-C2) and a single methyl group (the 3-methyl branch)[5].

This shift in the ester position alters the local magnetic environment (affecting NMR chemical shifts and multiplicities) and changes the center of mass for radical expulsion during ionization (affecting MS fragmentation).

Spectral Differentiation: Structural Isomers

Nuclear Magnetic Resonance (NMR) Spectroscopy

In ^1H NMR, the local magnetic environment dictated by structural branching is the primary driver of chemical shift and multiplicity.

For **2,6-dimethyl-2-octyl propionate**, the esterified C2 carbon is bonded to two equivalent methyl groups. Because these protons lack adjacent vicinal protons, they do not undergo scalar spin-spin coupling. This results in a distinct, highly diagnostic 6H singlet at approximately 1.4 ppm.

Conversely, 3,7-dimethyl-3-octyl propionate possesses an ethyl group at the esterified C3 position. This ethyl group creates a classic first-order A3M2 spin system, yielding a 3H triplet (~0.9 ppm) and a 2H quartet (~1.8 ppm), alongside a 3H singlet for the solitary C3 methyl.

Mass Spectrometry (GC-MS) Fragmentation

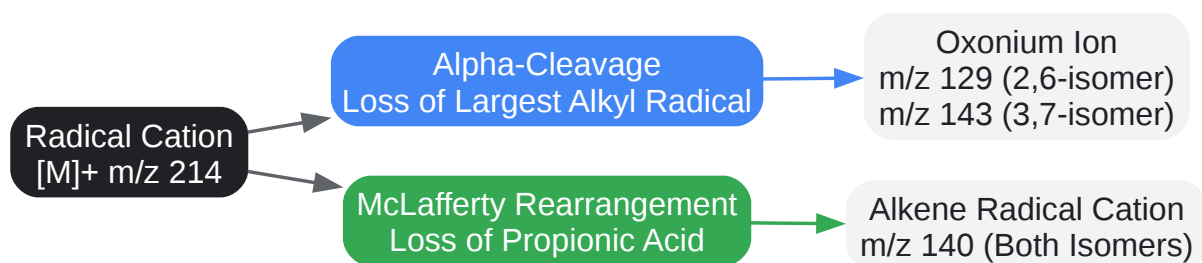
Under 70 eV electron ionization (EI), aliphatic esters undergo predictable fragmentation driven by the stabilization of the resulting positive charge[6]. The molecular ion ($[\text{M}]^+$, m/z 214) is typically transient.

The dominant pathway is α -cleavage adjacent to the ester carbonyl. According to Stevenson's Rule, the cleavage that expels the largest radical is thermodynamically favored because it

leaves behind the most stable oxonium ion.

- 2,6-Isomer: Preferentially loses the C₆H₁₃radical (85 Da) to yield a diagnostic base peak at m/z 129.
- 3,7-Isomer: Preferentially loses a C₅H₁₁radical (71 Da), producing a diagnostic fragment at m/z 143[7].

Both isomers also undergo a McLafferty rearrangement, expelling neutral propionic acid (74 Da) to form an alkene radical cation at m/z 140.



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Fig 1. Primary electron ionization (EI) mass spectrometry fragmentation pathways for C₁₃H₂₆O₂ esters.

Stereoisomer Resolution: (R)- vs. (S)- Enantiomers

While structural isomers are easily differentiated via 1D NMR and GC-MS, the (R) and (S) enantiomers of **2,6-dimethyl-2-octyl propionate** (arising from the chiral center at C6) possess identical scalar physical properties in achiral environments.

To resolve these, we must induce a diastereomeric environment. This is achieved using a chiral lanthanide shift reagent, such as Europium tris[3-(heptafluoropropylhydroxymethylene)-(+)-camphorate] (Eu(hfc)₃). The europium metal coordinates with the ester carbonyl oxygen, and the chiral camphorate ligands create a magnetically anisotropic environment. This differentially

shifts the C6 methyl doublet for the (R) and (S) enantiomers, allowing for precise determination of enantiomeric excess (ee).

Self-Validating Experimental Protocols

To ensure data trustworthiness, every analytical run must be treated as a self-validating system.

Protocol A: Quantitative 1D ¹H NMR

- Preparation: Dissolve 15 mg of the analyte in 0.6 mL CDCl₃ containing 0.03% v/v Tetramethylsilane (TMS) as an internal standard.
- Acquisition: Utilize a 400 MHz spectrometer. Apply a 30° pulse angle with 16 scans. Critical Step: Implement a 5-second relaxation delay (D1) to ensure complete longitudinal relaxation (T1) of all protons, which is mandatory for accurate quantitative integration.
- Internal Validation: The TMS peak must be calibrated to exactly 0.00 ppm. The integration of the propionate terminal methyl triplet (~1.1 ppm) must be set to exactly 3.00 protons to serve as the intramolecular quantitative reference.

Protocol B: GC-MS with Retention Indexing

- Preparation: Dilute the sample to 100 ppm in GC-grade hexane. Add 10 ppm of dodecane-d₂₆ as an internal standard.
- Calibration (Self-Validation): Inject a C₈–C₂₀n-alkane mix prior to the sample to establish a Kovats Retention Index (RI) calibration curve. This ensures the retention time is validated against a known standard, compensating for column aging or carrier gas flow variations.
- Acquisition: Inject 1 µL (split ratio 1:50) onto a DB-5MS column (30m x 0.25mm x 0.25µm). Temperature program: 60°C (hold 2 min), ramp 10°C/min to 250°C. EI source at 70 eV.

Protocol C: Vibrational Circular Dichroism (VCD) for Stereoisomers

- Preparation: Prepare a 0.1 M solution of the sample in CDCl₃.

- Acquisition: Utilize an IR spectrometer equipped with a Photoelastic Modulator (PEM) optimized for VCD. Scan from 2000 to 900 cm^{-1} .
- Validation: Run a known racemic mixture of the 2,6-isomer first. The VCD signal must perfectly cancel out (yielding a flat line) to validate the absence of instrumental birefringence artifacts before analyzing the pure (R) or (S) enantiomer.

Quantitative Data Summaries

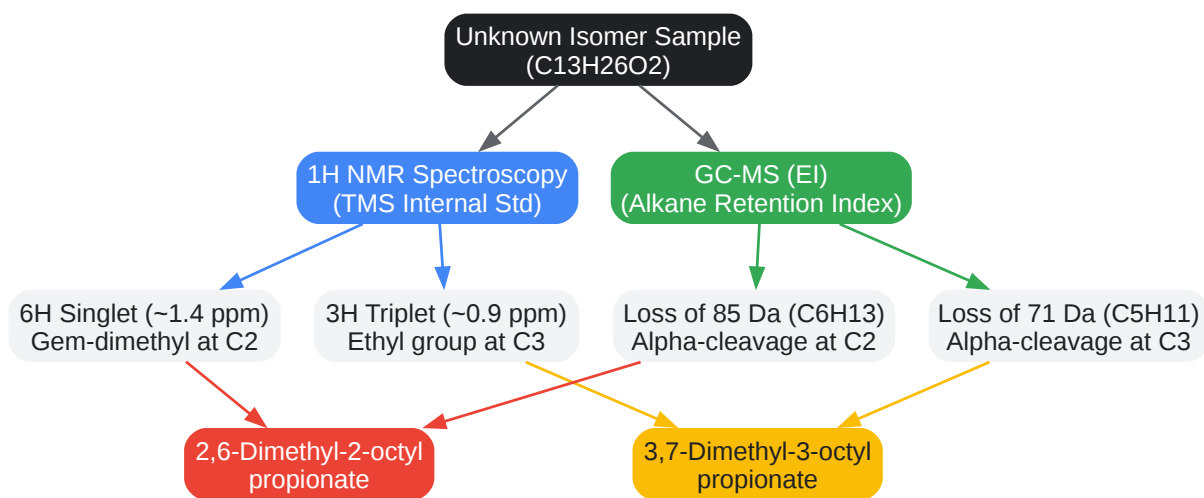
Table 1: ^1H NMR Diagnostic Feature Comparison

Spectral Feature	2,6-Dimethyl-2-octyl propionate	3,7-Dimethyl-3-octyl propionate	Diagnostic Value
Esterified Carbon Alkyls	6H Singlet (~1.4 ppm)	3H Singlet (~1.4 ppm) 3H Triplet (~0.9 ppm)	High. Differentiates gem-dimethyl from ethyl branching.
Propionate Methyl	3H Triplet (~1.1 ppm)	3H Triplet (~1.1 ppm)	Low. Identical in both isomers; used for internal integration.
Terminal Chain Methyls	3H Triplet (C8) 3H Doublet (C6)	6H Doublet (C7 Isopropyl)	Medium. Identifies the tail-end branching structure.

Table 2: GC-MS (EI, 70 eV) Diagnostic Ions

Ion Type	2,6-Isomer (m/z)	3,7-Isomer (m/z)	Mechanistic Origin
Molecular Ion [M] ⁺	214 (Weak)	214 (Weak)	Intact radical cation.
Primary α -Cleavage	129 (Base Peak)	143 (Base Peak)	Loss of largest alkyl radical (C ₆ H ₁₃ vs C ₅ H ₁₁).
Secondary α -Cleavage	199	185	Loss of smaller alkyl radical (CH ₃ vs C ₂ H ₅).
McLafferty Rearrangement	140	140	Expulsion of neutral propionic acid (74 Da).

Analytical Workflow Visualization



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Fig 2. Orthogonal analytical workflow for differentiating C₁₃H₂₆O₂ aliphatic ester isomers.

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